

C.I. Acid Blue 324 chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: C.I. Acid Blue 324

Cat. No.: B1371530

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C.I. Acid Blue 324: A Comprehensive Technical Guide

This in-depth technical guide provides a detailed overview of the chemical properties, structure, and relevant experimental methodologies for **C.I. Acid Blue 324**. The information is tailored for researchers, scientists, and professionals in drug development who may encounter this compound in their work, either as a reference standard, a dye in experimental assays, or in environmental and toxicological studies.

Core Chemical and Physical Properties

C.I. Acid Blue 324 is a synthetic anthraquinone dye known for its vibrant blue color.^[1] Its chemical structure, characterized by a central anthraquinone core, imparts significant stability.^[2] The presence of a sulfonic acid group is a key feature, enhancing its solubility in aqueous solutions, which is crucial for its application in dyeing processes.^{[1][2]} It typically appears as a dark blue powder.^{[2][3]}

Two CAS numbers are frequently associated with this dye: 88264-80-6 and 70571-81-2. While both refer to **C.I. Acid Blue 324**, it is important for researchers to note the specific CAS number cited in the literature or by a supplier to ensure consistency.

Tabulated Chemical and Physical Data

The following tables summarize the key quantitative data for **C.I. Acid Blue 324**.

Identifier	Value	Reference
IUPAC Name	sodium 4-(3-acetamidoanilino)-1-amino-9,10-dioxoanthracene-2-sulfonate	[1] [2] [4] [5]
Synonyms	Acid Blue BGL, Weak Acid Blue BRL, Acid Blue BRLL	[6] [7] [8]
CAS Number	88264-80-6, 70571-81-2	[2] [4] [9]
Molecular Formula	C22H16N3NaO6S	[1] [2] [3] [4] [7] [8] [10] [9] [11]
Molecular Weight	~473.4 g/mol	[1] [2] [3] [4] [5] [7] [8] [11]
Appearance	Dark blue powder	[2] [3] [12]
Physicochemical Property	Value	Reference
Solubility	Soluble in water	[1] [12]
Maximum Absorption (λ_{max})	620 nm	[2]
pH (in solution)	7.5	[3]
Hydrogen Bond Acceptor Count	8	[4]
Hydrogen Bond Donor Count	3	[4]
LogP	0.609	[9]
Topological Polar Surface Area	167 Å ²	[4]

Fastness Properties (Textile Application)	Value (ISO Scale)	Reference
Light Fastness	6-7	[7] [12]
Washing Fastness (Fading)	4-5	[7]
Washing Fastness (Stain)	3-4	[7]
Perspiration Fastness (Stain)	4-5	[7]

Chemical Structure and Identification

The chemical structure of **C.I. Acid Blue 324** is provided below in various standard chemical notation formats.

- InChI: InChI=1S/C22H17N3O6S.Na/c1-11(26)24-12-5-4-6-13(9-12)25-16-10-17(32(29,30)31)20(23)19-18(16)21(27)14-7-2-3-8-15(14)22(19)28;/h2-10,25H,23H2,1H3,(H,24,26)(H,29,30,31);/q;+1/p-1[\[1\]](#)[\[4\]](#)[\[5\]](#)
- SMILES:
CC(=O)NC1=CC=CC(=C1)NC2=CC(=C(C3=C2C(=O)C4=CC=CC=C4C3=O)N)S(=O)(=O)[O-].[Na+][\[1\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocols and Methodologies

This section details the experimental protocols for the synthesis and analysis of **C.I. Acid Blue 324**.

Synthesis of C.I. Acid Blue 324

The industrial synthesis of **C.I. Acid Blue 324** involves the condensation of two key intermediates.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[13\]](#)

Reactants:

- 1-amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid (Bromaminic acid)
- N-(3-aminophenyl)acetamide

Process:

- The two reactants are condensed in the presence of a copper salt catalyst and an acid agent.^{[7][13]}
- Following the condensation reaction, the copper catalyst is removed.
- The product is then filtered, dried, and crushed to yield the final dye.^[6]
- The final step involves converting the dye into its sodium salt to enhance its solubility.^{[7][13]}

Synthesis of **C.I. Acid Blue 324**.

Analytical Characterization

The characterization and quantification of **C.I. Acid Blue 324** are typically performed using spectroscopic and chromatographic techniques.

UV-Visible (UV-Vis) Spectrophotometry:

This is a primary technique for quantifying the dye in aqueous solutions.^[2]

- Principle: The method is based on Beer-Lambert's law, where the absorbance of light by the dye solution is directly proportional to its concentration.
- Procedure:
 - Prepare a series of standard solutions of **C.I. Acid Blue 324** of known concentrations.
 - Measure the absorbance of each standard at the maximum absorption wavelength (λ_{max} = 620 nm) using a UV-Vis spectrophotometer.
 - Construct a calibration curve by plotting absorbance versus concentration.
 - Measure the absorbance of the unknown sample and determine its concentration from the calibration curve.

High-Performance Liquid Chromatography (HPLC):

HPLC is employed for the separation, identification, and quantification of the dye and any potential impurities.

- **Mobile Phase:** A typical mobile phase for reverse-phase HPLC would consist of a mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol). For mass spectrometry detection, a volatile acid modifier like formic acid is used. [\[2\]](#)
- **Stationary Phase:** A C18 column is commonly used.
- **Detection:**
 - **UV-Vis/Diode Array Detector (DAD):** This is the most common detector, leveraging the chromophoric nature of the dye for detection and quantification. [\[2\]](#)
 - **Mass Spectrometry (MS):** Provides molecular weight information for structural confirmation and can be used to identify byproducts and degradation products. [\[2\]](#)

Analytical workflow for **C.I. Acid Blue 324**.

Applications in Research and Industry

The primary application of **C.I. Acid Blue 324** is in the textile industry for dyeing natural and synthetic fibers, particularly wool, silk, and polyamide (nylon), where it exhibits strong affinity and good fastness properties. [\[2\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[13\]](#)[\[14\]](#) It is also used in textile printing. [\[6\]](#)[\[7\]](#)[\[13\]](#)

In a research context, it has been used in studies on:

- **Biosorption:** Investigating the removal of the dye from wastewater using biological materials. For instance, the green alga *Spirogyra rhizopus* has been shown to effectively biosorb **C.I. Acid Blue 324**. [\[1\]](#)
- **Environmental Chemistry:** Studying the fate and degradation of persistent organic pollutants in aquatic environments. [\[2\]](#)
- **Analytical Chemistry:** As a model compound for developing and validating new analytical methods for dye detection. [\[2\]](#)

Safety and Handling

According to available Safety Data Sheets (SDS), **C.I. Acid Blue 324** is a blue powder that is harmful if swallowed and may cause irritation to the skin, eyes, and respiratory tract.[3] It is recommended to handle this chemical with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a respirator if dust is generated.[3][15] Handlers should work in a well-ventilated area and avoid creating dust.[15] For detailed safety information, always refer to the specific SDS provided by the supplier.

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- To cite this document: BenchChem. [C.I. Acid Blue 324 chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1371530#c-i-acid-blue-324-chemical-properties-and-structure]

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